

4-tert-butylcyclohexanone CAS number 98-53-3

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Compound of Interest

Compound Name: 4-*N*-Butylcyclohexanone

CAS No.: 61203-82-5

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An In-depth Technical Guide to 4-tert-Butylcyclohexanone (CAS 98-53-3)

This guide provides a comprehensive technical overview of 4-tert-butylcyclohexanone, a cornerstone molecule in the study of stereochemistry and a valuable intermediate in organic synthesis. Designed for researchers, scientists, and professionals in drug development, this document delves into the compound's synthesis, unique conformational properties, and characteristic reactivity, with a focus on the underlying principles that govern its chemical behavior.

Introduction and Core Concepts

4-tert-Butylcyclohexanone (IUPAC name: 4-(1,1-dimethylethyl)-cyclohexanone) is a cyclic ketone distinguished by a sterically demanding tert-butyl group at the C4 position.^{[1][2]} This single structural feature is the source of its profound utility in chemical education and research. The bulky substituent effectively "locks" the cyclohexane ring into a specific chair conformation, providing a rigid framework to study the stereochemical outcomes of reactions at the carbonyl center.^{[3][4]} Understanding this molecule is fundamental to grasping the principles of conformational analysis, steric hindrance, and the dichotomy between kinetic and thermodynamic reaction control.

Physicochemical and Spectroscopic Profile

4-tert-Butylcyclohexanone is a white crystalline solid at room temperature with a distinct camphoraceous and woody odor.[5] It is widely used in the fragrance industry and as a synthetic intermediate.[1][5][6]

Table 1: Physical and Chemical Properties

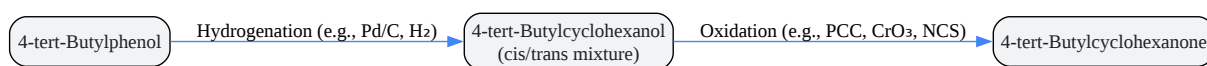
Property	Value	Source(s)
CAS Number	98-53-3	[1][7]
Molecular Formula	C ₁₀ H ₁₈ O	[1][7]
Molecular Weight	154.25 g/mol	[1][7]
Appearance	White to almost white crystalline powder	[5]
Melting Point	47-50 °C	[5][7]
Boiling Point	225.1 °C at 760 mmHg; 113-116 °C at 20 mmHg	[5][7][8]
Density	~0.9 g/cm ³	[7]
Solubility	Soluble in alcohol and oils; insoluble in water.	[5]
Odor	Powerful, dry-camphoraceous, woody, slightly minty.	[5]

Table 2: Spectroscopic Data

Technique	Key Data Points (in CDCl ₃)	Source(s)
¹ H NMR	δ (ppm): 2.28 (m, 2H), 2.23 (m, 2H), 2.01 (m, 2H), 1.39 (m, 3H), 0.84 (s, 9H)	[9]
¹³ C NMR	δ (ppm): 211.6 (C=O), 46.6, 41.0, 32.2, 27.4	[10]
IR Spectroscopy	Key peak for C=O stretch typically appears around 1715-1725 cm ⁻¹ .	[1][4]
Mass Spectrometry (EI)	Top 5 Peaks (m/z): 57.0, 98.0, 41.0, 55.0, 29.0	[1]

Synthesis of 4-tert-Butylcyclohexanone

The most common and industrially relevant synthesis starts from 4-tert-butylphenol. This involves a two-step process: hydrogenation of the phenol to the corresponding alcohol, followed by oxidation to the ketone.[5][11]



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Caption: General synthetic route to 4-tert-butylcyclohexanone.

Protocol: Oxidation of 4-tert-Butylcyclohexanol

This protocol describes a common laboratory-scale oxidation of 4-tert-butylcyclohexanol to the target ketone. The causality for this choice rests on the high efficiency and relative safety of modern oxidizing agents compared to traditional chromium-based reagents.

Principle: N-Chlorosuccinimide (NCS) in the presence of a catalytic amount of dimethyl sulfoxide (DMSO), often called a Corey-Kim oxidation, provides a mild and effective method for converting secondary alcohols to ketones.[5][12]

Step-by-Step Methodology:

- **Reaction Setup:** In a three-necked round-bottomed flask equipped with a mechanical stirrer, thermometer, and an argon inlet, cool a solution of N-Chlorosuccinimide (1.5 eq.) in anhydrous toluene to 0 °C.[\[12\]](#)
- **Activator Addition:** Add dimethyl sulfoxide (2.5 eq.) to the cooled solution and then further cool the mixture to -25 °C using a suitable cooling bath (e.g., dry ice/carbon tetrachloride).[\[12\]](#)
- **Substrate Addition:** Prepare a solution of 4-tert-butylcyclohexanol (1.0 eq., mixture of isomers) in anhydrous toluene. Add this solution dropwise to the reaction mixture over 5 minutes, ensuring the internal temperature remains below -20 °C.[\[12\]](#) The dropwise addition is critical to control the exothermic reaction and prevent side reactions.
- **Reaction Monitoring:** Stir the reaction at -25 °C for 2 hours. The progress can be monitored by Thin Layer Chromatography (TLC) by observing the disappearance of the starting alcohol spot and the appearance of the ketone product spot.
- **Quenching:** Add triethylamine (1.5 eq.) dropwise to the reaction mixture. This step neutralizes the acidic byproducts.[\[12\]](#)
- **Workup:** Remove the cooling bath and add diethyl ether to dilute the mixture. Wash the organic phase sequentially with 1% aqueous HCl, water, and brine. The acid wash removes residual triethylamine, while the water and brine washes remove water-soluble impurities.[\[12\]](#)
- **Isolation and Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by distillation or recrystallization from petroleum ether to yield pure 4-tert-butylcyclohexanone as a white solid.[\[12\]](#)

Conformational Analysis: A Conformationally Locked System

The large steric bulk of the tert-butyl group dictates the conformational equilibrium of the cyclohexane ring. To avoid high-energy 1,3-diaxial interactions, the tert-butyl group overwhelmingly occupies the equatorial position.^[4] This "locking" of the conformation is the key to the molecule's utility as a stereochemical probe.^{[3][4]} With the ring unable to undergo chair-flips, the two faces of the carbonyl group (top and bottom) become diastereotopic and are no longer chemically equivalent. One face is designated as the "axial" face and the other as the "equatorial" face, referring to the direction of approach of a reagent.

Caption: Conformational lock and diastereotopic faces of the carbonyl.

Key Reactions: A Case Study in Stereoselectivity

The reduction of the carbonyl group in 4-tert-butylcyclohexanone is a classic experiment that demonstrates the principles of kinetic versus thermodynamic control. The rigid conformation allows for a predictable and measurable difference in the activation energies for reagent attack from the axial versus the equatorial face.

Hydride Reductions: Kinetic Control

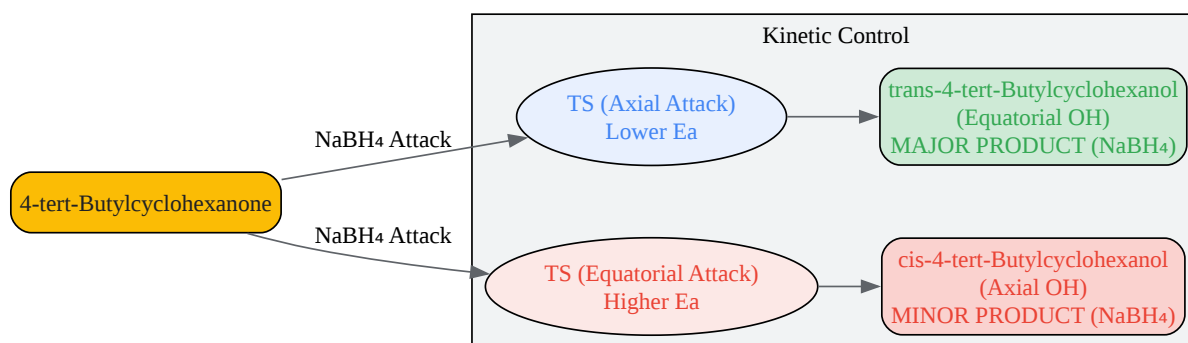
Reactions with hydride reagents like sodium borohydride (NaBH_4) are typically fast, irreversible, and conducted at low temperatures. These conditions favor the product that is formed fastest—the kinetic product.^{[13][14][15]}

Causality of Stereoselectivity:

- **Axial Attack (Favored):** Nucleophilic attack by the hydride ion from the axial direction is sterically less hindered. This pathway leads to the formation of an equatorial hydroxyl group, resulting in trans-4-tert-butylcyclohexanol as the major product.^{[16][17]}
- **Equatorial Attack (Disfavored):** Attack from the equatorial face is sterically hindered by the two axial hydrogens at the C2 and C6 positions.^[16] This higher energy transition state makes the formation of the axial alcohol (cis-4-tert-butylcyclohexanol) a slower process.

With NaBH_4 , the reduction of 4-tert-butylcyclohexanone yields predominantly the trans-isomer.^{[18][19]} However, using a much bulkier reducing agent, such as L-Selectride (lithium tri-sec-butylborohydride), reverses this selectivity. The steric bulk of the reagent itself makes an

approach from the axial face difficult, forcing it to attack from the less-hindered equatorial face and yielding the cis-isomer as the major product.[19]



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Caption: Kinetic control in the NaBH₄ reduction of 4-tert-butylcyclohexanone.

Protocol: Sodium Borohydride Reduction (Kinetic Control)

Principle: This protocol utilizes sodium borohydride in methanol to reduce the ketone under kinetic control, yielding the trans-alcohol as the major product.[18] The self-validating nature of this experiment lies in the subsequent analysis (e.g., ¹H NMR) which confirms the predicted stereochemical outcome based on steric approach control.

Step-by-Step Methodology:

- **Dissolution:** In a 125 mL Erlenmeyer flask, dissolve 4-tert-butylcyclohexanone (1.0 eq., e.g., 22.5 mmol) in methanol (e.g., 5 mL).[18]
- **Reagent Preparation:** In a separate beaker, dissolve sodium borohydride (0.27 eq., e.g., 6 mmol) in a solution of sodium methoxide in methanol (e.g., 5 mL). The basic sodium methoxide solution stabilizes the NaBH₄. [18] Caution: Sodium borohydride reacts with protic solvents to release flammable hydrogen gas; handle with care.[18]

- **Reaction:** Carefully and slowly add the borohydride solution to the ketone solution. Control the rate of addition to manage the effervescence. Swirl the flask intermittently for at least five minutes to ensure complete reaction.[\[18\]](#)
- **Quenching:** Pour the reaction mixture into a beaker containing ice water (e.g., 50 mL) and 1.5 M HCl (e.g., 2.5 mL) to neutralize excess borohydride and the resulting alkoxide.[\[18\]](#)
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with diethyl ether (e.g., 12.5 mL).[\[18\]](#) The organic product will partition into the ether layer.
- **Washing:** Wash the ether layer sequentially with water and then brine (saturated NaCl solution). This removes any remaining water-soluble impurities.[\[18\]](#)
- **Isolation:** Dry the ether layer over anhydrous sodium sulfate, decant or filter, and remove the solvent by rotary evaporation to yield the crude product, a mixture of cis- and trans-4-tert-butylcyclohexanol. The ratio of isomers can then be determined by ^1H NMR spectroscopy.[\[16\]](#)

Meerwein-Ponndorf-Verley (MPV) Reduction: Thermodynamic Control

The Meerwein-Ponndorf-Verley (MPV) reduction uses an aluminum alkoxide (e.g., aluminum isopropoxide) in an alcohol solvent (e.g., isopropanol).[\[19\]](#)[\[20\]](#) This reaction is reversible and typically run at higher temperatures for longer times, allowing the system to reach equilibrium. The final product ratio is therefore determined by the relative thermodynamic stability of the products—this is thermodynamic control.[\[14\]](#)[\[21\]](#)

The thermodynamically more stable product is trans-4-tert-butylcyclohexanol, where both the bulky tert-butyl group and the hydroxyl group are in the spacious equatorial positions.[\[22\]](#) Therefore, under MPV conditions, the trans-isomer is the favored product.[\[19\]](#) However, certain heterogeneous catalysts like zeolites have been shown to favor the formation of the less stable cis-isomer, demonstrating catalyst-controlled stereoselectivity.[\[23\]](#)[\[24\]](#)[\[25\]](#)

Applications in Research and Industry

- **Stereochemical Probe:** Its primary role in academia is as a model substrate for demonstrating and quantifying stereoelectronic and steric effects in cyclohexanone

chemistry.[19]

- **Fragrance Industry:** While the ketone itself has a camphor-like odor, its reduction products are key intermediates. Specifically, the acetate esters of the corresponding alcohols are valuable fragrances. cis-4-tert-butylcyclohexyl acetate is particularly prized for its intense, woody, and flowery scent.[26]
- **Synthetic Intermediate:** The ketone serves as a starting material for various derivatives. Research has shown that derivatives of 4-tert-butylcyclohexanone, such as certain bromolactones, exhibit antibacterial activity against strains like *E. coli*, *S. aureus*, and *B. subtilis*.[27]

Safety and Handling

4-tert-Butylcyclohexanone is classified as harmful if swallowed and is toxic to aquatic life with long-lasting effects.[2][28][29]

- **GHS Hazard Statements:** H302 (Harmful if swallowed), H412 (Harmful to aquatic life with long lasting effects).[28]
- **Precautions:** Handle in a well-ventilated area.[30] Use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[29][31] Avoid creating dust. Wash hands thoroughly after handling.[2][30]
- **Storage:** Store in a tightly closed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[30][31]

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